

Application Note: High-Pressure Synthesis & Phase Equilibrium of the Azane-Benzene-Water System

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Compound of Interest

Compound Name: Azane;benzene;hydrate

CAS No.: 27598-85-2

Cat. No.: B3256737

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Executive Summary & Scientific Rationale

The "**Azane;Benzene;Hydrate**" system represents a complex competition between hydrophobic inclusion and hydrophilic disruption.

- Benzene (): A classic former of Structure II (sII) clathrate hydrates, occupying the large () cages.
- Azane (): Systematically named Ammonia. Unlike typical hydrophobic hydrate formers, azane is highly soluble in water and acts as a potent Thermodynamic Hydrate Inhibitor (THI). It disrupts the hydrogen-bonded water lattice rather than occupying the cages, although recent high-pressure planetary science studies suggest it can form stoichiometric hydrates at extreme conditions.

Objective: This protocol details the Isochoric Pressure Search Method to determine the dissociation conditions of benzene hydrates in the presence of azane, quantifying the shift in the hydrate stability zone.

Safety & Hazard Analysis (Critical)

This experiment involves a carcinogenic organic solvent, a toxic corrosive gas, and high-pressure systems.

Hazard	Source	Risk Mitigation
Carcinogenicity	Benzene	Handle strictly in a fume hood. Use Viton® or Kalrez® O-rings (benzene swells standard Buna-N/Nitrile rubber).
Toxicity/Corrosivity	Azane ()	Use stainless steel (316SS) fittings. Avoid Copper/Brass (ammonia causes stress corrosion cracking).
Pressure	Autoclave	Burst disk rated to 1.5x working pressure. Polycarbonate blast shield required.
Flammability	Benzene/Ammonia	Nitrogen purge required before heating. Ground all equipment to prevent static discharge.

Experimental Setup and Hardware Architecture

The core of the experiment is a high-pressure equilibrium cell coupled with precise thermal regulation.

Equipment List

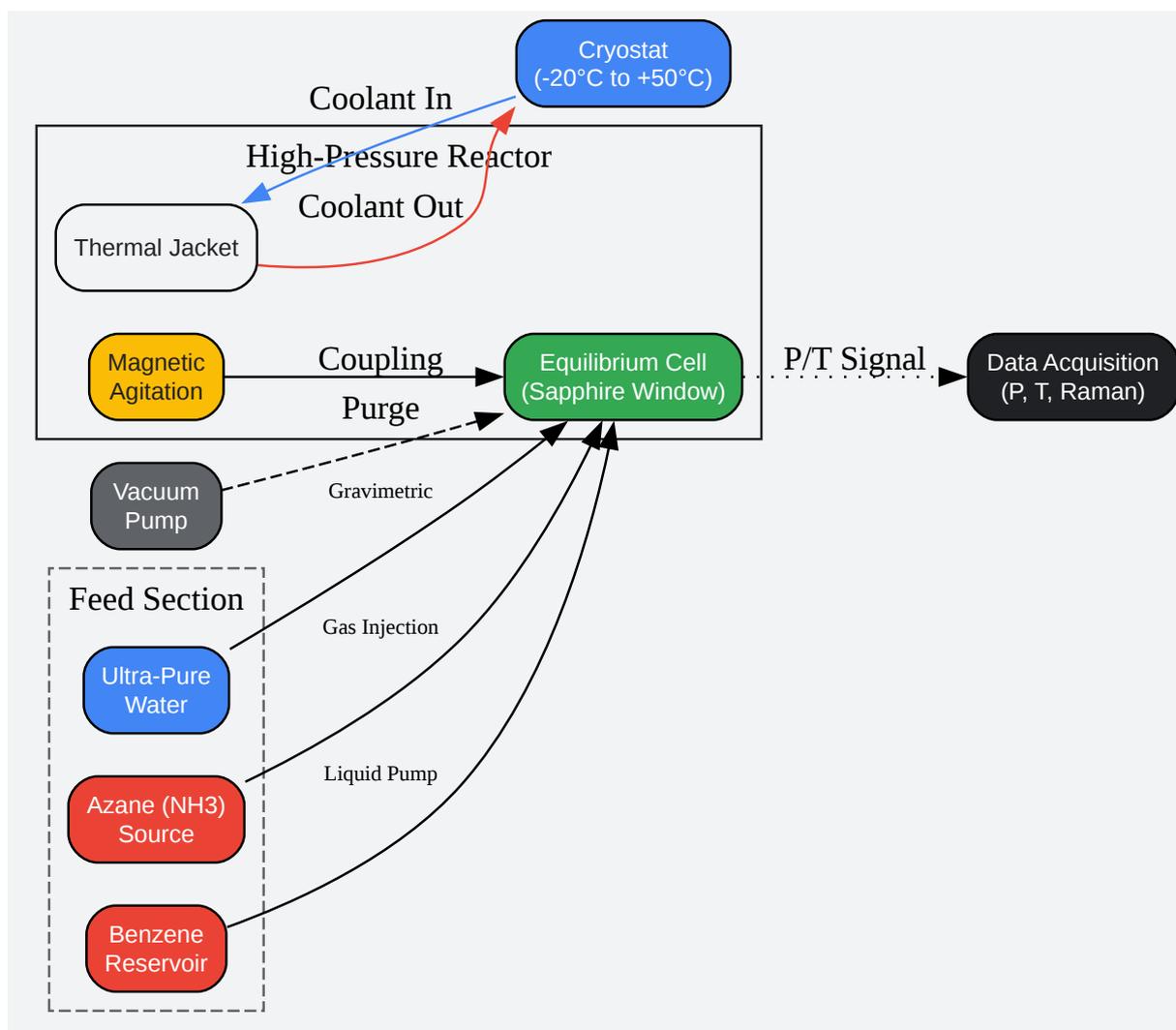
- Equilibrium Cell: 100 mL High-Pressure Autoclave (Titanium or Hastelloy C-276 recommended for corrosion resistance against ammoniated water).
 - Feature: Sapphire windows for visual observation (macroscopic morphology).

- Agitation: Magnetic stirrer (100–600 RPM) or overhead impeller (magnetic coupling to avoid seal leaks).
- Temperature Control: Programmable Cryostat (Huber/Lauda) circulating ethanol/glycol through the cell jacket. Stability:

K.
- Pressure Measurement: Quartz crystal transducer (Paroscientific or equivalent). Accuracy:

MPa.
- Dosing System:
 - Benzene: HPLC Pump.
 - Azane: Mass Flow Controller (Gas) or gravimetrically prepared aqueous solution.

System Diagram (Graphviz/DOT)



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Caption: Schematic of the high-pressure equilibrium rig showing feed lines, thermal control loop, and data acquisition pathways.

Experimental Protocol: Isochoric Pressure Search

This method relies on the intersection of the cooling (formation) and heating (dissociation) curves. The dissociation point is thermodynamically reproducible, whereas formation is stochastic due to metastability.

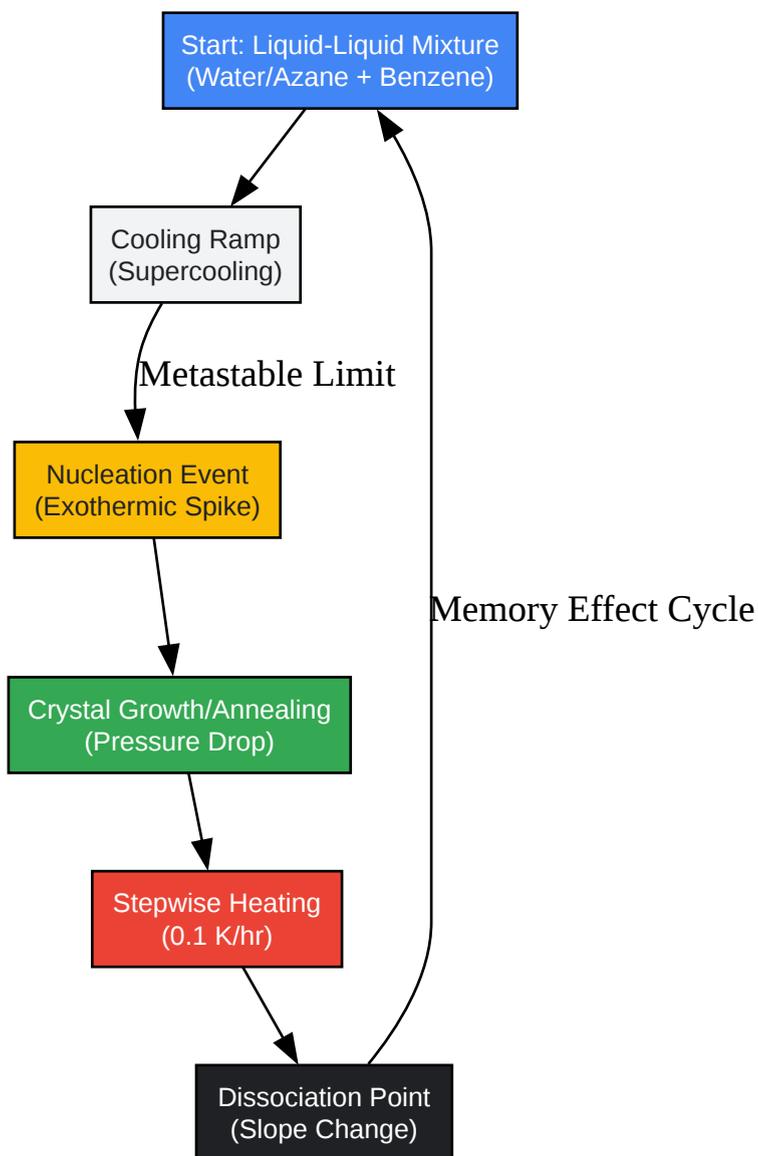
Phase 1: Preparation

- Cleaning: Wash cell with acetone, then deionized water. Dry under vacuum for 30 mins.
- Solution Preparation:
 - Prepare aqueous Azane solutions (in) gravimetrically to precise mass fractions (e.g., 1 wt%, 5 wt%, 10 wt%).
 - Note: Handle solutions in a closed system to prevent ammonia off-gassing, which alters concentration.
- Loading:
 - Load the aqueous phase (Water + Azane) into the cell first (approx. 30% of cell volume).
 - Add Benzene (excess phase).^[1] A typical ratio is 1:4 (Benzene:Water) by volume to ensure free water is available for hydration.
 - System State: Liquid-Liquid-Vapor (L-L-V).

Phase 2: The Isochoric Cycle (Step-by-Step)

Step	Action	Conditions	Mechanism/Rationale
1	Pressurization	Inject inert gas (N ₂ or He) if required to reach starting P, or rely on vapor pressure if studying pure systems.	Ensures positive pressure and leak testing.
2	Cooling (Ramp 1)	Cool from 293 K to 260 K at 1 K/min. Stirring: 500 RPM.	Induces supercooling. P decreases linearly (thermal contraction).
3	Nucleation	Monitor for sudden P drop or T spike (exothermic).	Hydrate Onset. Benzene and water organize into solid cages.
4	Annealing	Hold at T _{min} (e.g., 260 K) for 4-6 hours.	Allows conversion of bulk water to hydrate, minimizing occlusion.
5	Heating (Ramp 2)	Heat slowly (0.1 K/hour) from 260 K back to 293 K.	Dissociation Phase. This is the critical measurement phase.
6	Detection	Identify the inflection point where the P-T slope changes.	The point where the last hydrate crystal melts is the Equilibrium Point.

Logic Flow of Hydrate Synthesis (Graphviz/DOT)



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Caption: Logical workflow for the Isochoric Temperature Cycle method used to determine hydrate dissociation points.

Data Analysis & Interpretation

Identifying the Equilibrium Point

In an isochoric (constant volume) system, the pressure (

) vs. Temperature (

) plot reveals the phase transition:

- Cooling: Linear drop (gas law).
- Formation: Sharp drop (gas/liquid consumption into solid).
- Heating: Trace back up the hydrate curve.
- Dissociation Point: The point where the heating curve rejoins the initial cooling line.

Expected Results (Inhibition)

Azane acts as a thermodynamic inhibitor. As

increases, the equilibrium curve shifts to lower temperatures and higher pressures.

Azane Conc. (wt%)	Expected Shift (at 5 MPa)	Structural Impact
0% (Pure)	Baseline ()	Pure sII Benzene Hydrate
1%	to K	Minimal lattice distortion; Azane in aqueous phase.
5%	to K	Significant inhibition; Azane H-bonds with host water.
10%+	K	Potential for phase separation or Azane-hydrate formation (rare).

Note: Values are estimates based on standard inhibition thermodynamics (Hammerschmidt equation).

Advanced Characterization: Raman Spectroscopy

To confirm the "**Azane;Benzene;Hydrate**" structure (i.e., is Azane entering the cage?), in-situ Raman spectroscopy is required.

- Benzene Peak: Look for the ring breathing mode shift.
 - Liquid Benzene:
 - Enclathrated Benzene (sII):

(Blue shift due to cage confinement).
- Azane Peak:
 - Look for N-H stretching regions (

).
 - Insight: If Azane remains in the liquid phase, its peaks will be broad (hydrogen bonded). If it enters a cage (unlikely but possible in specific co-crystals), sharp peaks would appear.

References

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